

An In-depth Technical Guide to 1,3-Dimethylurea: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	3-(3-hydroxypropyl)-1,3-dimethylurea
CAS No.:	25064-50-0
Cat. No.:	B6166648

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A Note on the Topic: Initial searches for "**3-(3-hydroxypropyl)-1,3-dimethylurea**" did not yield sufficient public data to construct an in-depth technical guide. This suggests the compound may be novel, proprietary, or referred to by a different nomenclature not widely indexed. Consequently, this guide will focus on the closely related and industrially significant compound, 1,3-dimethylurea. The structural difference is the absence of the 3-hydroxypropyl group on one of the nitrogen atoms. This guide will provide the requested in-depth technical information for 1,3-dimethylurea, which serves as a foundational molecule with extensive applications.

Introduction and Nomenclature

1,3-Dimethylurea (DMU), a symmetrically substituted derivative of urea, is a versatile organic compound with significant industrial applications.^{[1][2]} It serves as a crucial intermediate in the synthesis of a wide array of products, from pharmaceuticals and agrochemicals to textiles and polymers.^{[3][4]} Its unique chemical properties, stemming from the presence of two methyl

groups on its nitrogen atoms, differentiate it from urea and other derivatives, making it a valuable reagent in organic synthesis.[5][6]

This document provides a comprehensive technical overview of 1,3-dimethylurea, intended for researchers, scientists, and professionals in drug development and chemical manufacturing. It will cover its chemical and physical properties, synthesis methodologies, key applications with a focus on its role in pharmaceuticals and agriculture, and essential safety and handling protocols.

Synonyms and Identifiers:

Identifier	Value
IUPAC Name	1,3-dimethylurea
Preferred IUPAC Name	N,N'-Dimethylurea[3]
Common Synonyms	DMU, sym-Dimethylurea, Symmetric dimethylurea[7]
CAS Number	96-31-1[3][8]
EC Number	202-498-7[3][8]
Molecular Formula	C ₃ H ₈ N ₂ O[2][3]
Molecular Weight	88.11 g/mol [2][3]

Physicochemical Properties

1,3-Dimethylurea is a white crystalline solid at room temperature.[5][9] It is characterized by its high solubility in water and other polar solvents.[9][10] The key physicochemical properties are summarized below:

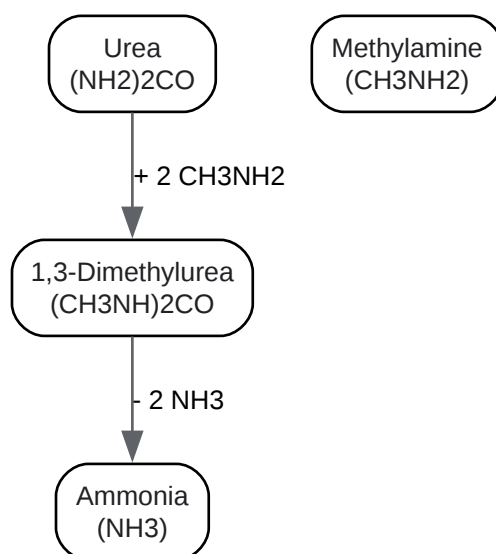
Property	Value
Appearance	Colorless or white crystalline powder/crystals[3] [5]
Melting Point	101-107 °C[11][12]
Boiling Point	268-270 °C[11][12]
Density	1.142 g/cm ³ [11]
Water Solubility	765 g/L at 21.5 °C[11]
Vapor Pressure	0.00042 hPa at 20 °C[11]
log KOW	-0.783[11]

Synthesis of 1,3-Dimethylurea

The industrial synthesis of 1,3-dimethylurea is primarily achieved through the reaction of urea with methylamine.[13] This process is conducted under elevated temperature and pressure.

General Reaction Scheme

The overall reaction involves the substitution of the amino groups in urea with methylamine, releasing ammonia as a byproduct.



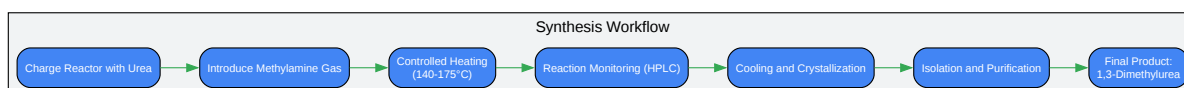
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Caption: General synthesis of 1,3-dimethylurea from urea and methylamine.

Step-by-Step Experimental Protocol

The synthesis of 1,3-dimethylurea from urea and methylamine is an exothermic and spontaneous reaction that follows pseudo-first-order kinetics.^[14]

- **Reactant Preparation:** Molten urea is charged into a reactor.^{[13][14]}
- **Reaction Initiation:** Gaseous methylamine is introduced into the molten urea under agitation.^[14]
- **Temperature and Pressure Control:** The reaction is typically carried out at temperatures between 140-175°C.^{[13][14]} Precise temperature control is crucial as higher temperatures can lead to decomposition and side reactions.^[14]
- **Reaction Monitoring:** The progress of the reaction can be monitored using techniques like High-Performance Liquid Chromatography (HPLC) to determine the concentration of 1,3-dimethylurea.^[14]
- **Product Isolation and Purification:** Upon completion, the reaction mixture is cooled, and the solid 1,3-dimethylurea is isolated. Purification can be achieved through recrystallization from a suitable solvent.



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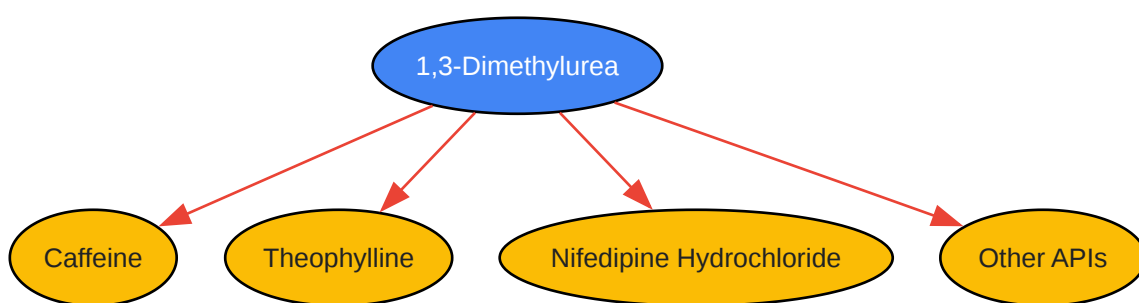
Caption: Workflow for the synthesis of 1,3-dimethylurea.

Applications in Research and Industry

1,3-Dimethylurea is a versatile building block in organic synthesis with numerous applications.
[1][15]

Pharmaceutical Synthesis

A primary application of 1,3-dimethylurea is in the synthesis of pharmaceuticals.[13] It is a key precursor for the production of caffeine and theophylline, which are widely used as stimulants and bronchodilators.[7] It is also used in the synthesis of other active pharmaceutical ingredients (APIs), including nifedipine hydrochloride.[7][13]



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Caption: 1,3-Dimethylurea as a precursor in pharmaceutical synthesis.

Agrochemicals

In the agricultural sector, 1,3-dimethylurea and its derivatives are utilized in the formulation of herbicides and pesticides.[1] A significant application is its role as a urease inhibitor in fertilizers.[3] By slowing down the enzymatic hydrolysis of urea, it reduces the loss of nitrogen as ammonia gas, thereby improving the efficiency of nitrogen uptake by plants.[3] This leads to enhanced crop yields and reduced environmental pollution.[3][16]

Textile Industry

1,3-Dimethylurea is an important intermediate in the production of formaldehyde-free easy-care finishing agents for textiles.[3][4] These agents improve the wrinkle resistance and durability of fabrics without the health concerns associated with formaldehyde.[3]

Other Industrial Uses

Other applications of 1,3-dimethylurea include its use in the synthesis of resins, as a solvent in certain chemical reactions, and in the formulation of paints and cleaning agents.[\[6\]](#)[\[9\]](#)[\[12\]](#)

Safety and Handling

1,3-Dimethylurea is considered to have low toxicity.[\[3\]](#) However, as with any chemical, proper safety precautions should be observed.

- **Handling:** Handle in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves and safety glasses.[\[17\]](#)[\[18\]](#) Avoid the formation of dust.[\[17\]](#)[\[18\]](#)
- **Storage:** Store in a cool, dry place in a tightly sealed container, protected from moisture.[\[7\]](#)[\[17\]](#) It should be segregated from nitrites, as carcinogenic nitrosoureas may be formed.[\[11\]](#)
- **First Aid:**
 - **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[17\]](#)[\[18\]](#)
 - **Skin Contact:** Wash off with soap and plenty of water.[\[17\]](#)[\[18\]](#)
 - **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[17\]](#)[\[18\]](#)
 - **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and consult a physician.[\[17\]](#)
- **Disposal:** Dispose of surplus and non-recyclable solutions through a licensed disposal company.

Conclusion

1,3-Dimethylurea is a chemical intermediate of significant industrial importance. Its versatile reactivity and favorable physicochemical properties make it a cornerstone in the synthesis of a wide range of products, most notably pharmaceuticals like caffeine and theophylline, as well as in the formulation of advanced agrochemicals and textile finishing agents. A thorough understanding of its synthesis, properties, and safe handling is essential for its effective and responsible use in research and industrial applications.

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